

physicochemical properties of 3-Acetyl-6-bromocoumarin

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Compound of Interest

Compound Name: 3-Acetyl-6-bromocoumarin

Cat. No.: B182494

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An In-depth Technical Guide to the Physicochemical Properties of **3-Acetyl-6-bromocoumarin**

Introduction

3-Acetyl-6-bromocoumarin is a versatile heterocyclic compound belonging to the coumarin family. It serves as a crucial intermediate in organic synthesis, particularly for the development of novel pharmaceutical agents and fluorescent probes.^[1] The presence of a bromine atom at the 6-position and an acetyl group at the 3-position enhances its reactivity and imparts unique photophysical properties, making it a subject of significant interest in medicinal chemistry and materials science.^[1]

Coumarins, as a class, exhibit a wide array of biological activities, including antitumor, anti-inflammatory, anticoagulant, and antimicrobial properties.^{[2][3]} Specifically, **3-Acetyl-6-bromocoumarin** has been utilized as a precursor for synthesizing derivatives with potential antiproliferative activity against cancer cell lines.^{[2][4]} Its structure also lends itself to applications in optoelectronic devices due to its semiconductor behavior.^{[5][6]} This guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis and characterization, and its role in the development of biologically active molecules.

Physicochemical Properties

The fundamental physicochemical properties of **3-Acetyl-6-bromocoumarin** are summarized below. These characteristics are essential for its handling, storage, and application in various

experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₇ BrO ₃	[1][7]
Molecular Weight	267.08 g/mol	[1][7]
CAS Number	2199-93-1	[1][7]
Appearance	Pale yellow crystalline solid	[1]
Melting Point	223-231 °C	[1]
Solubility	Soluble in DMSO and chloroform	[5]
Purity	≥ 98% (HPLC)	[1]
Storage	Store at 0-8°C, protected from light and moisture	[1][5]

Spectroscopic and Structural Data

Spectroscopic analysis is critical for the structural confirmation of **3-Acetyl-6-bromocoumarin**. While detailed spectral data for the parent compound is available through various databases, extensive characterization is often published for its numerous derivatives.[2]

Data Type	Description	Reference
¹ H-NMR	Identity confirmed by ¹ H-NMR. [5] Specific chemical shifts are available in spectral databases.	[5]
IR Spectrum	Infrared spectral data is available from the NIST WebBook.[7] For derivatives, characteristic peaks include C=O stretching around 1730 cm ⁻¹ and 1640 cm ⁻¹ . [2]	[7]
Mass Spectrometry	Mass spectrum (electron ionization) data is available from the NIST WebBook.[7]	[7]
Crystal Structure	The crystal structure has been determined, revealing a nearly planar coumarin moiety. The molecule adopts an S-cis configuration in the crystal.	[8]
Optical Properties	The compound exhibits semiconductor behavior. The optical band gap in DMSO (120 μM) is 3.092 eV.[6] This value changes with solvent and concentration.[6]	[6]

Experimental Protocols

The following sections detail the methodologies for the synthesis and characterization of **3-Acetyl-6-bromocoumarin** and its derivatives.

Synthesis of 3-Acetylcoumarin Derivatives

3-Acetyl-6-bromocoumarin is a key starting material for creating more complex heterocyclic structures. A general method involves its reaction with other reagents to build upon the coumarin core.

Example: Synthesis of 6-Bromo-3-(3-(dimethylamino)acryloyl)-2H-chromen-2-one (a derivative) [2]

- Reactants: A mixture of **3-Acetyl-6-bromocoumarin** (2.67 g, 10 mmol) and N,N-dimethylformamide dimethyl acetal (DMF-DMA, 1.19 g, 10 mmol) is prepared.
- Solvent: The reactants are suspended in dry xylene (30 mL).
- Reaction: The mixture is refluxed for 3 hours.
- Work-up: After cooling, the resulting solid product is collected by filtration.
- Purification: The solid is washed with petroleum ether (60/80 °C), dried, and then crystallized from ethanol to yield the purified product.

General Characterization Methods

The identity and purity of newly synthesized compounds derived from **3-Acetyl-6-bromocoumarin** are confirmed using a suite of standard analytical techniques.[2]

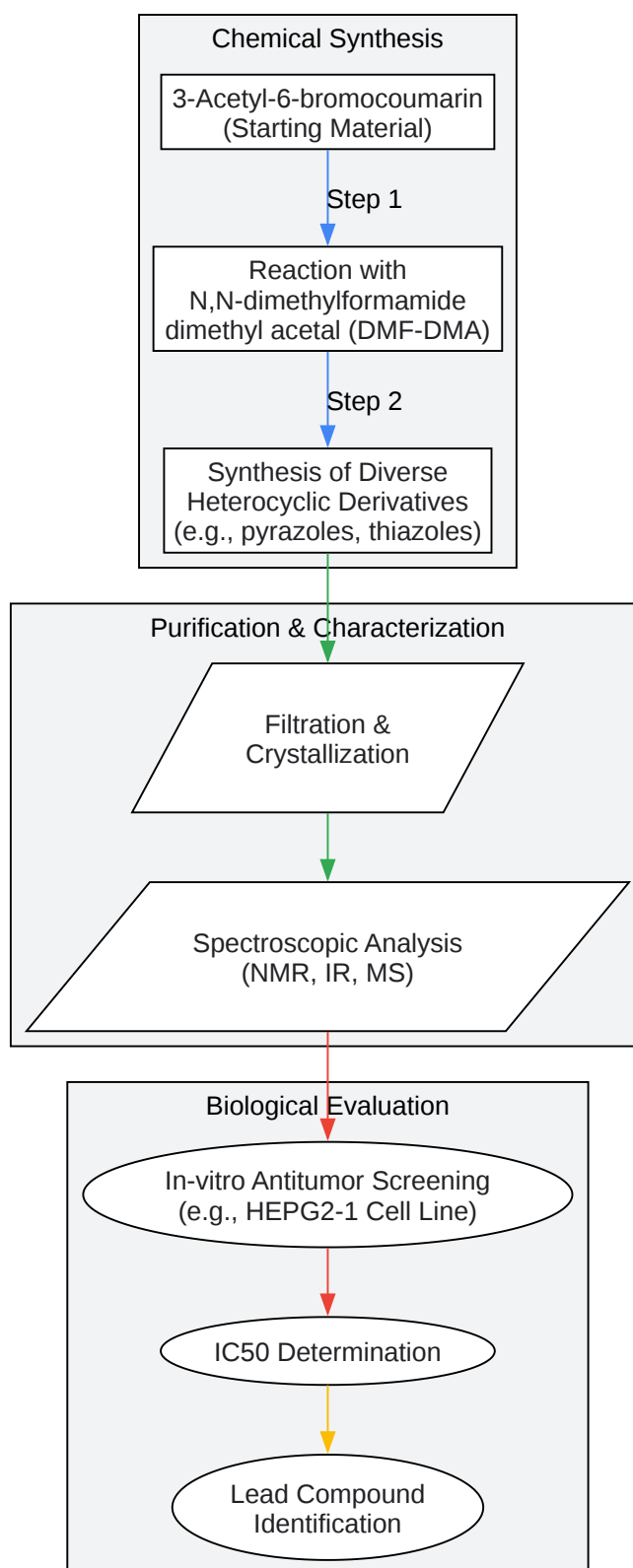
- Melting Point: Determined using a digital melting point apparatus.
- Infrared (IR) Spectroscopy: Spectra are recorded on an FTIR spectrophotometer using potassium bromide (KBr) discs to identify functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H-NMR and ¹³C-NMR spectra are recorded on a spectrometer (e.g., 300 MHz) in a suitable deuterated solvent, typically DMSO-d₆, with TMS as an internal standard.
- Mass Spectrometry (MS): Mass spectra are recorded on a mass spectrometer, often using electron ionization (EI) at 70 eV, to determine the mass-to-charge ratio of the compound and confirm its molecular weight.

- Elemental Analysis: The percentages of Carbon (C), Hydrogen (H), and Nitrogen (N) are measured with a CHNS analyzer to confirm the empirical formula.

Biological Activity and Applications

3-Acetyl-6-bromocoumarin serves as a scaffold for generating derivatives with significant biological potential. Its derivatives have been synthesized and evaluated for their in vitro antitumor activity against various cancer cell lines, such as the human liver carcinoma cell line (HEPG2-1).^{[2][4]} Studies have shown that modifications at the 3-position acetyl group can lead to compounds with promising antiproliferative effects, with some derivatives exhibiting IC₅₀ values in the low micromolar range.^{[2][4]}

The workflow for discovering such potential drug candidates typically involves the synthesis of a library of related compounds from the **3-Acetyl-6-bromocoumarin** precursor, followed by biological screening.



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Caption: Workflow for synthesis and evaluation of antiproliferative agents.

Conclusion

3-Acetyl-6-bromocoumarin is a compound of considerable value to researchers in drug discovery and materials science. Its well-defined physicochemical properties and reactive nature make it an excellent starting point for the synthesis of complex molecules with potent biological activities. The established protocols for its derivatization and characterization, coupled with its proven utility in generating compounds with antitumor effects, underscore its importance as a key building block in modern organic and medicinal chemistry. Further exploration of its derivatives is likely to yield novel therapeutic agents and advanced materials.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Utility of 3-Acetyl-6-bromo-2H-chromen-2-one for the Synthesis of New Heterocycles as Potential Antiproliferative Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 3-Acetyl-6-bromocoumarin - CAS-Number 2199-93-1 - Order from Chemodex [chemodex.com]
- 6. Optoelectronic properties of 3-acetyl-6-bromocoumarin compound in various solvents and concentrations | Kuwait Journal of Science [journalskuwait.org]
- 7. 3-Acetyl-6-bromocoumarin [webbook.nist.gov]
- 8. researchgate.net [researchgate.net]
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